

Personal protective equipment for handling (S)-2-(benzyloxy)propanal

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Compound of Interest

Compound Name: (S)-2-(benzyloxy)propanal

Cat. No.: B016046

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Essential Safety and Handling Guide for (S)-2-(benzyloxy)propanal

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-2-(benzyloxy)propanal** (CAS RN: 81445-44-5). The following procedures are designed to ensure a safe laboratory environment by outlining necessary personal protective equipment (PPE), operational protocols, and waste disposal plans.

(S)-2-(benzyloxy)propanal is a combustible liquid that is also air and heat-sensitive.^[1] It should be handled with care to avoid contact and inhalation.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C10H12O2	[1] [2]
Molecular Weight	164.20 g/mol	[1] [2]
Physical State	Colorless to Light yellow clear liquid	[1]
Boiling Point	54 °C / 0.05 mmHg; 90-93°C / 0.5mm	[1] [3]
Flash Point	84 °C	[1]
Purity	>95.0% (GC)	[1]
Specific Rotation	-49.0 to -53.0 deg (c=1, CHCl3)	[1]
Storage Temperature	Frozen (<0°C), under inert gas	[1] [2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **(S)-2-(benzyloxy)propanal**. The minimum required PPE includes:

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[4\]](#) In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[4\]](#)
- Hand Protection: Nitrile or neoprene gloves are recommended.[\[4\]](#) Ensure gloves are compatible with the chemical and check for any signs of degradation during use.
- Body Protection: A laboratory coat must be worn and fully buttoned.[\[4\]](#) For procedures with a higher risk of significant exposure, consider using a chemical-resistant apron.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[5\]](#)[\[6\]](#)

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial for the safe handling of **(S)-2-(benzyloxy)propanal**.

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) or available safety information for **(S)-2-(benzyloxy)propanal** and any other chemicals being used.
- Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Locate the nearest safety shower, eyewash station, and fire extinguisher before beginning work.

2. Handling:

- Handle under an inert atmosphere (e.g., argon or nitrogen) as the compound is air-sensitive. [1][7]
- Keep away from heat, sparks, open flames, and hot surfaces as it is a combustible liquid.[1] No smoking is permitted in the handling area.
- Store the compound in a well-ventilated place and keep it cool.[1]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the handling area.[4]
- Use only non-sparking tools.[6]
- Ground/bond the container and receiving equipment to prevent static discharge.[6]

3. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[4][5]
- Clean the work area and any equipment used.
- Return the chemical to its designated storage location, ensuring the container is tightly closed and under an inert atmosphere.[1][5]

Disposal Plan

Chemical waste must be managed in accordance with institutional and regulatory guidelines.

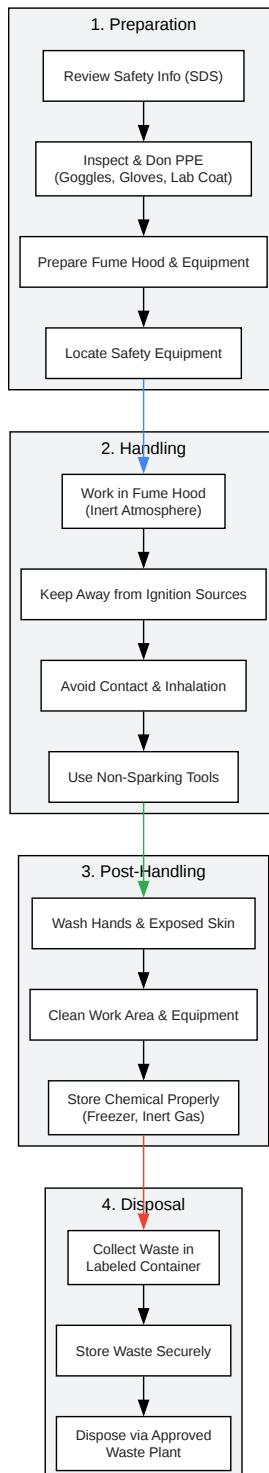
- Waste Collection: Collect waste **(S)-2-(benzyloxy)propanal** and any contaminated materials in a designated, properly labeled, and sealed container.

- Container Management: The waste container must be made of a compatible material and kept securely closed except when adding waste.[\[4\]](#) Store the waste container in a designated satellite accumulation area within the laboratory.
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#) Do not empty into drains.

Experimental Protocol Reference

The synthesis of **(S)-2-(benzyloxy)propanal** often involves the O-benzylation of ethyl (S)-lactate to form ethyl (S)-2-(benzyloxy)propionate, followed by reduction.[\[7\]](#)[\[8\]](#) These procedures typically involve handling reagents such as sodium hydride, benzyl bromide, and diisobutylaluminium hydride (DIBAL-H) under anhydrous conditions and an inert atmosphere, requiring careful adherence to safety protocols for reactive chemicals.[\[7\]](#)

Safe Handling Workflow for (S)-2-(benzyloxy)propanal

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